

The Reaction of Silver with Nitric Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Nitric acid;silver

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This technical guide provides an in-depth analysis of the reaction mechanism between silver (Ag) and nitric acid (HNO₃). The reaction is of significant interest in various fields, including precious metal refining, synthesis of silver nitrate for chemical and pharmaceutical applications, and analytical chemistry. This document details the underlying chemical principles, kinetic factors, and experimental protocols, presenting quantitative data in a structured format and visualizing complex pathways.

Core Reaction Mechanisms: The Decisive Role of Nitric Acid Concentration

The reaction between silver and nitric acid is a redox process where silver is oxidized to silver(I) ions (Ag⁺), and nitric acid is reduced. The specific reduction product of nitric acid is critically dependent on its concentration, leading to two primary reaction pathways.

Reaction with Dilute Nitric Acid

In the presence of cold and dilute nitric acid, silver is oxidized to silver nitrate, while nitric acid is reduced to nitric oxide (NO).^{[1][2]}

The balanced chemical equation for this reaction is: $3\text{Ag(s)} + 4\text{HNO}_3\text{(aq)} \rightarrow 3\text{AgNO}_3\text{(aq)} + 2\text{H}_2\text{O(l)} + \text{NO(g)}$ ^{[1][3]}

In this reaction, silver loses one electron to become Ag^+ , and the nitrogen atom in the nitrate ion (NO_3^-) gains electrons, changing its oxidation state from +5 to +2 in nitric oxide.

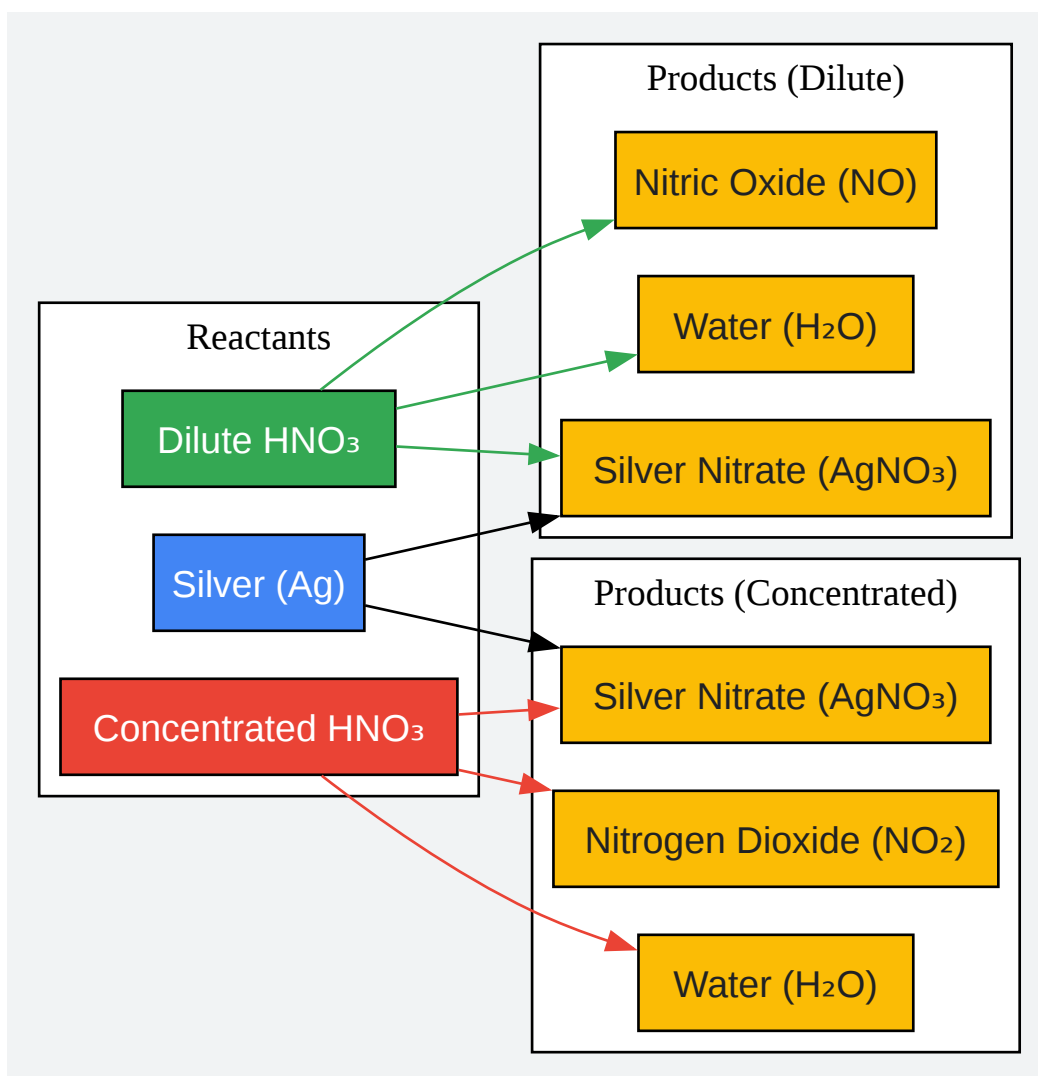
Reaction with Concentrated Nitric Acid

When silver reacts with hot and concentrated nitric acid, the reduction of nitric acid proceeds further, yielding nitrogen dioxide (NO_2) gas.[\[1\]](#)[\[4\]](#)

The balanced chemical equation for this reaction is: $\text{Ag(s)} + 2\text{HNO}_3\text{(aq)} \rightarrow \text{AgNO}_3\text{(aq)} + \text{H}_2\text{O(l)} + \text{NO}_2\text{(g)}$ [\[1\]](#)[\[4\]](#)

Here, the oxidation state of nitrogen changes from +5 in HNO_3 to +4 in NO_2 . The reaction with concentrated acid is often more vigorous.[\[5\]](#)

A visual representation of these distinct reaction pathways is provided below.



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Caption: Reaction pathways of silver with dilute versus concentrated nitric acid.

Reaction Kinetics and Influencing Factors

The rate of dissolution of silver in nitric acid is not constant but is influenced by several physical and chemical parameters. Understanding these factors is crucial for controlling and optimizing the reaction.

Kinetic studies have shown that the dissolution rate is affected by:

- **Nitric Acid Concentration:** The rate of dissolution generally increases with acid concentration up to a certain point. The maximum dissolution rate is observed at approximately 10 mol/L

nitric acid.[6][7][8][9] Beyond this concentration, the rate tends to decrease.[7][8][9]

- **Temperature:** Increasing the reaction temperature enhances the dissolution rate.[7][8][9][10] The activation energy of the process has been determined to be in the range of 18.81 to 68.87 kJ/mol, depending on the specific conditions and presence of other metals.[6][7][8][10]
- **Particle Size:** The dissolution rate increases as the particle size of the silver decreases.[7][8][9][10] This is due to the larger surface area available for the reaction.
- **Stirring Speed:** A higher stirring speed leads to an increased dissolution rate, suggesting that the process can be diffusion-controlled.[7][8][10]

The reaction mechanism can be described by the shrinking core model, where the rate-limiting step can be either diffusion through a fluid film or the chemical reaction at the silver surface.[6][7][8][10]

Quantitative Data Summary

The following table summarizes the key quantitative parameters influencing the reaction kinetics.

Parameter	Observed Effect on Dissolution Rate	Optimal/Noteworthy Values	Reference(s)
Nitric Acid Concentration	Increases up to a maximum, then decreases	Maximum rate at ~10 mol/L	[6][7][8][9]
Temperature	Increases with temperature	50 °C recommended for 7.22 M acid	[10]
Particle Size	Decreases with increasing particle size	Smaller particles lead to faster reaction	[7][8][9][10]
Stirring Speed	Increases with stirring speed	1200 rpm showed maximum rate in one study	[10]
Activation Energy (Ea)	-	18.81 - 68.87 kJ/mol	[6][7][8][10]

Experimental Protocols

The following sections provide detailed methodologies for conducting the reaction of silver with nitric acid, primarily for the purpose of silver refining and the synthesis of silver nitrate.

Materials and Equipment

- Reactants: Silver (e.g., scrap, granules, or powder), concentrated nitric acid (typically 68-70%), distilled water.
- Glassware: Beakers, Erlenmeyer flasks, graduated cylinders, funnels.
- Safety Equipment: Fume hood, chemical-resistant gloves, safety goggles, lab coat.
- Heating and Stirring: Hot plate with magnetic stirring capabilities.
- Filtration: Filter paper, Buchner funnel, vacuum flask.
- Precipitation (for silver recovery): Copper rods or a solution of sodium chloride.

Experimental Workflow: Synthesis of Silver Nitrate

The general workflow for synthesizing silver nitrate from metallic silver is outlined below.



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Caption: A generalized experimental workflow for silver nitrate synthesis or silver refining.

Detailed Methodologies

Step 1: Preparation and Safety Precautions All procedures should be conducted in a well-ventilated fume hood due to the evolution of toxic nitrogen oxide gases.[\[5\]](#)[\[11\]](#) Appropriate personal protective equipment, including gloves and goggles, is mandatory.[\[5\]](#)[\[11\]](#)

Step 2: Dissolution of Silver

- Weigh the silver material to be reacted. If in large pieces, increasing the surface area by creating granules or shot is recommended for a faster reaction.[\[12\]](#)
- Place the silver in a suitably sized beaker.
- Slowly add the calculated amount of nitric acid. The stoichiometry depends on the concentration of the acid used (see Section 1). For refining, an excess of acid is often used to ensure complete dissolution.[\[12\]](#)
- The reaction can be initiated or accelerated by gentle heating on a hot plate.[\[11\]](#)[\[13\]](#) Avoid excessive heat to prevent the reaction from becoming too vigorous.[\[11\]](#)
- Stir the mixture to ensure continuous contact between the silver and the acid.

Step 3: Filtration Once the silver has completely dissolved, allow the solution to cool. If any solid impurities remain, they can be removed by filtering the solution.[\[5\]](#)[\[11\]](#)

Step 4: Isolation of Silver Nitrate or Precipitation of Silver

- **For Silver Nitrate Crystals:** The resulting silver nitrate solution can be heated to evaporate the water, leading to the crystallization of silver nitrate upon cooling.[\[13\]](#) Seeding the solution with a small crystal can induce crystallization if it is supersaturated.[\[13\]](#)
- **For Purified Silver:** To recover pure silver from the solution, a more electropositive metal, such as copper, can be introduced.[\[14\]](#) Copper will displace silver from the solution, causing pure silver to precipitate out while copper nitrate is formed.[\[14\]](#)[\[15\]](#) Alternatively, adding a chloride source (e.g., hydrochloric acid or sodium chloride) will precipitate silver as insoluble silver chloride (AgCl), which can then be reduced back to metallic silver in a separate step.[\[5\]](#)[\[12\]](#)

Step 5: Final Processing The precipitated silver or silver nitrate crystals should be washed with distilled water to remove any remaining acid and soluble impurities, and then dried.[12]

Electrochemical Aspects

The reaction of silver with nitric acid is fundamentally an electrochemical process involving two half-reactions: the oxidation of silver and the reduction of the nitrate ion.

- Anode (Oxidation): $\text{Ag(s)} \rightarrow \text{Ag}^+(\text{aq}) + \text{e}^-$ ($E^\circ = -0.799 \text{ V}$)
- Cathode (Reduction, simplified for concentrated HNO_3): $\text{NO}_3^-(\text{aq}) + 2\text{H}^+(\text{aq}) + \text{e}^- \rightarrow \text{NO}_2(\text{g}) + \text{H}_2\text{O(l)}$ ($E^\circ = +0.80 \text{ V}$)

The standard electrode potentials indicate that the overall reaction is thermodynamically favorable. The specific reduction potential for the nitrate ion varies with the reaction conditions and the product formed (NO or NO_2).

This guide provides a foundational understanding of the reaction between silver and nitric acid. For specific applications, further optimization of the described parameters may be necessary. Always consult relevant safety data sheets and perform a thorough risk assessment before conducting any chemical reactions.

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